

An In-depth Technical Guide to 2-Bromo-N,N-diethyl-4-nitroaniline

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Compound of Interest

Compound Name: 2-Bromo-N,N-diethyl-4-nitroaniline

Cat. No.: B1452726

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This technical guide provides a comprehensive overview of the molecular structure, properties, and proposed synthesis of **2-Bromo-N,N-diethyl-4-nitroaniline**, a compound of interest to researchers, scientists, and professionals in the field of drug development and organic chemistry.

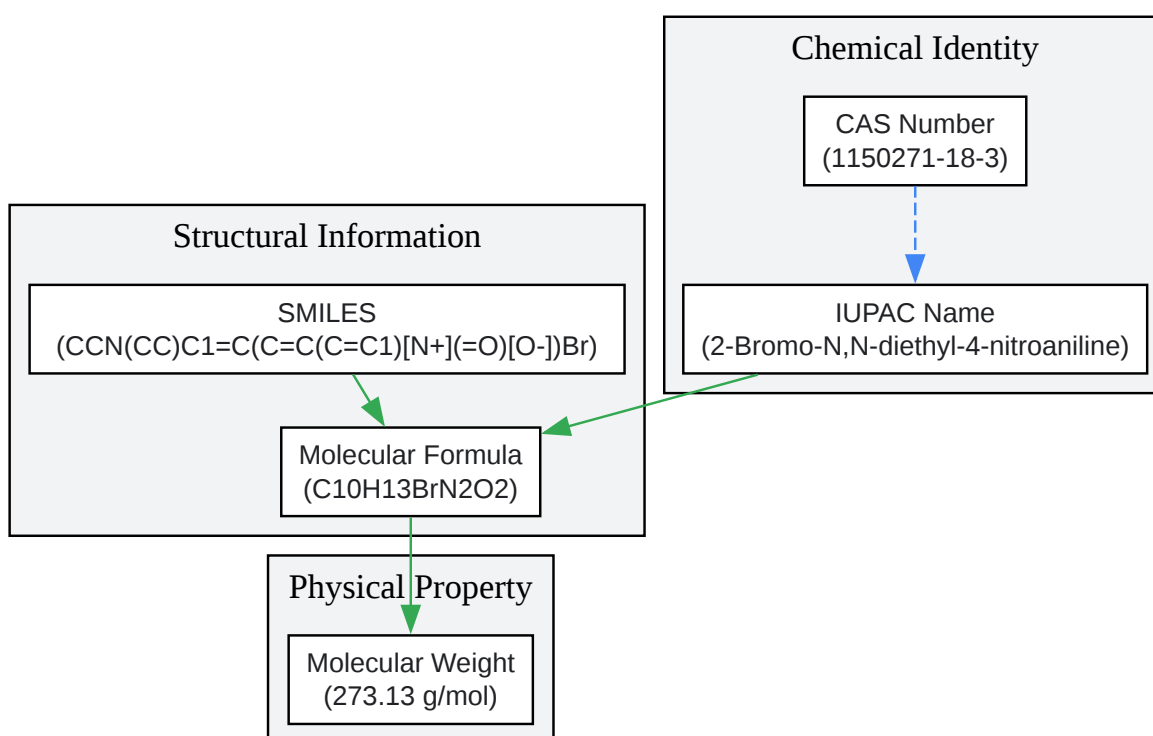
Core Molecular Attributes

2-Bromo-N,N-diethyl-4-nitroaniline is a substituted aromatic compound. Its core structure consists of an aniline ring N-substituted with two ethyl groups, and further substituted with a bromine atom at the 2-position and a nitro group at the 4-position.

Property	Value
IUPAC Name	2-Bromo-N,N-diethyl-4-nitroaniline
CAS Number	1150271-18-3
Molecular Formula	C ₁₀ H ₁₃ BrN ₂ O ₂
Molecular Weight	273.13 g/mol
Canonical SMILES	CCN(CC)C1=C(C=C(C=C1)[O-])Br
Physical Description	Expected to be a solid at room temperature

Proposed Synthesis Workflow

A two-step synthetic pathway is proposed for the preparation of **2-Bromo-N,N-diethyl-4-nitroaniline**, commencing from commercially available 4-nitroaniline. The workflow involves an initial N,N-diethylation followed by a regioselective bromination.



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